Technical Guide: Fos-Choline-13 (n-Tridecylphosphocholine)[1][2]

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*FOS-CHOLINE?-13, SOL-GRADE?*	
CAS No.:	*85775-42-4*	
Cat. No.:	*B6361440*	*Get Quote*

Executive Summary: The "Goldilocks" Surfactant

In the structural biology of integral membrane proteins (IMPs), the choice of detergent is often the rate-limiting step between a precipitated aggregate and a high-resolution structure. Fos-Choline-13 (FC-13), chemically known as n-Tridecylphosphocholine (CAS 85775-42-4), represents a strategic intermediate in the phosphocholine detergent series.

While the dodecyl (C12) and tetradecyl (C14) analogs are industry standards, FC-13 offers a unique physicochemical profile. Its 13-carbon alkyl chain provides a hydrophobicity match that often stabilizes proteins too labile for FC-12, yet forms micelles sufficiently compact for solution-state NMR, avoiding the excessive particle tumbling rates associated with FC-14. This guide details the specifications, mechanistic advantages, and validated protocols for deploying FC-13 in drug discovery and structural elucidation.

Physicochemical Specifications

The following data constitutes the core technical profile for CAS 85775-42-4.[1][2] These parameters are critical for calculating buffer compositions and determining dialysis endpoints.

Table 1: Fos-Choline-13 Technical Profile[5]

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Parameter	Specification	Technical Significance
Chemical Name	n-Tridecylphosphocholine	Zwitterionic headgroup mimics native PC lipids.
CAS Number	85775-42-4	Unique identifier for regulatory/sourcing verification.
Formula		
Molecular Weight	365.5 g/mol	Essential for molarity calculations.[3][4][5][6]
CMC ( )	~0.75 mM (0.027% w/v)	Moderate CMC allows for easy removal via dialysis but stable micelle formation.
Aggregation Number	~87	Indicates micelle size; ~32 kDa micellar weight (empty).
Purity (HPLC)	≥ 99% (Anagrade/Crystallography)	High purity required to prevent artifactual aggregation in NMR/X-ray.
Solubility	≥ 10-20% (in at 20°C)	Facilitates preparation of high-concentration stock solutions (e.g., 100 mM).
pH Stability	4.0 – 9.0	Wide working range compared to ester-linked lipids.
Headgroup	Phosphocholine	Zwitterionic; mimics phosphatidylcholine (PC) bilayers.

Mechanistic Insight: The Phosphocholine Advantage

Lipid Mimicry vs. Protein Stability

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Unlike traditional detergents (e.g., DDM, OG) which possess sugar-based headgroups, Fos-Cholines utilize a phosphocholine headgroup identical to that found in the outer leaflet of mammalian plasma membranes.

- Mechanism: The zwitterionic headgroup interacts with the extramembranous loops of IMPs similarly to native lipids, preserving the electrostatic environment required for active conformation.
- Causality: This mimicry reduces the "stripping" effect observed with harsh ionic detergents (SDS, LDAO), retaining co-factors and native lipids essential for function.

The "Odd-Chain" Effect (C13)

The 13-carbon chain is non-trivial. In NMR spectroscopy, the correlation time (

) of the protein-detergent complex dictates line width.

- C12 (Fos-Choline-12): Often forms micelles that are too dynamic, leading to protein denaturation over long acquisition times.
- C14 (Fos-Choline-14): Forms larger, more stable micelles, but the increased hydrodynamic radius slows tumbling, broadening NMR peaks and obscuring data.
- C13 (Fos-Choline-13): Balances hydrophobic shielding with micellar compactness, often yielding the highest quality HSQC spectra for proteins in the 20–50 kDa range.

Visualizing the Micelle Architecture

The following diagram illustrates the structural logic of FC-13 micelle formation and its interaction with a transmembrane protein.

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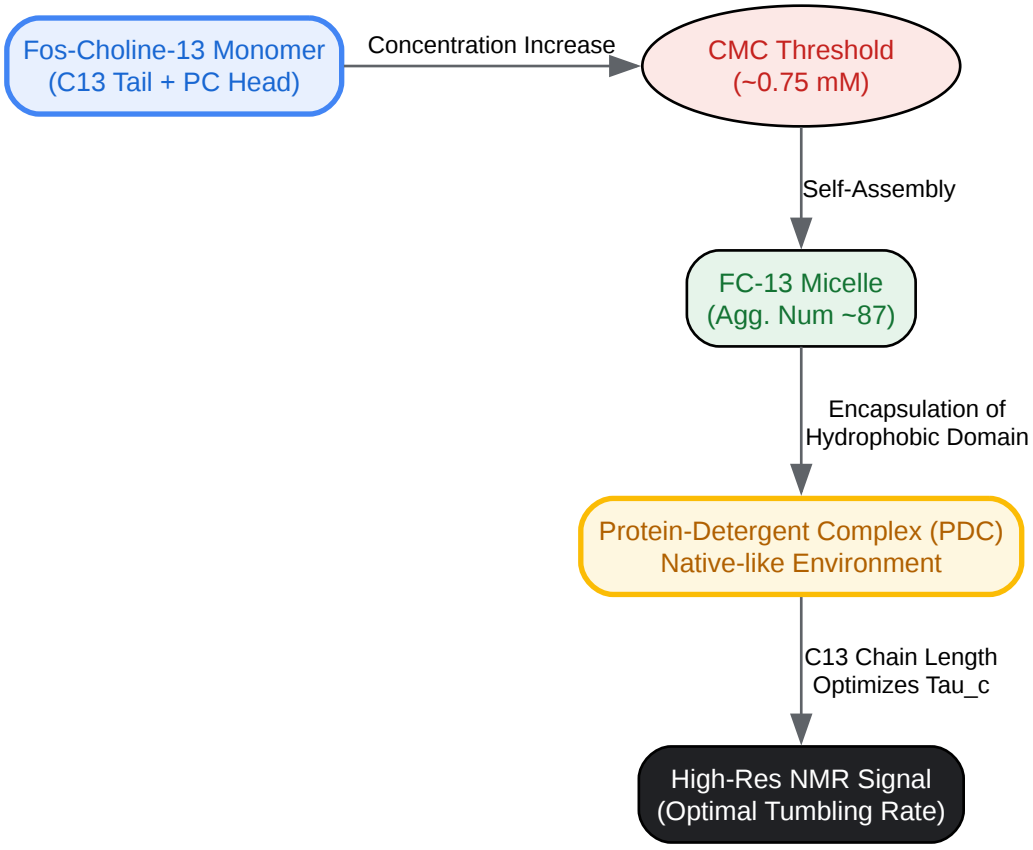

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Figure 1: Structural logic of Fos-Choline-13 assembly. The C13 tail length is the critical variable optimizing the trade-off between hydrophobic stabilization and particle tumbling rate for NMR.

Applications in Structural Biology[8]

Solution NMR Spectroscopy

FC-13 is a "rescue" detergent for NMR. When screening detergents for isotopically labeled membrane proteins (

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), FC-13 frequently outperforms standard detergents by maintaining folding over the days-long acquisition periods required for 3D/4D experiments.

Cell-Free Protein Synthesis

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FC-13 can be used directly in cell-free translation systems to solubilize proteins as they are synthesized, preventing initial aggregation. Its high solubility allows it to be added to reaction mixtures without precipitating other components.

Experimental Protocols

Protocol: Solubilization Screening

Objective: Determine if FC-13 effectively extracts the target protein from E. coli membranes or mammalian microsomes.

Reagents:

- Buffer A: 50 mM HEPES pH 7.5, 150 mM NaCl, 5% Glycerol.
- FC-13 Stock: 100 mM in

  (Freshly prepared).

Workflow:

- Membrane Prep: Isolate membranes containing the target protein. Resuspend in Buffer A to a total protein concentration of 2–5 mg/mL.
- Detergent Addition: Add FC-13 stock to aliquots of membrane suspension.
  - Target Final Concentrations: 0.5%, 1.0%, 1.5%, 2.0% (w/v).
  - Note: 1.0% w/v FC-13 is approx 27 mM, which is ~36x CMC. This high ratio drives solubilization.
- Incubation: Rotate at 4°C for 1 hour. (FC-13 is efficient; long incubations are rarely needed and may destabilize).
- Separation: Ultracentrifuge at 100,000 x g for 45 minutes at 4°C.
- Analysis: Analyze Supernatant (Soluble) vs. Pellet (Insoluble) via SDS-PAGE/Western Blot.

Protocol: Buffer Exchange & CMC Management

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Objective: Reduce detergent concentration for structural studies while preventing aggregation.

Logic: The CMC of FC-13 is 0.75 mM.[6] To keep the protein soluble, the buffer must maintain at least 2–3x CMC (~2 mM) free detergent, plus the detergent bound to the protein.

Step-by-Step:

- Column Equilibration: Equilibrate Size Exclusion Chromatography (SEC) column with:
  - 20 mM HEPES pH 7.5
  - 150 mM NaCl
  - 2.5 mM Fos-Choline-13 (approx 3.3x CMC).
- Sample Injection: Inject the solubilized protein sample.
- Elution: Monitor UV 280nm.
  - Self-Validation: If the protein elutes in the void volume, FC-13 failed to maintain the monodisperse state (try FC-14). If it elutes at the expected volume, the micelle is stable.
- Concentration: Use a centrifugal concentrator (MWCO < 50 kDa).
  - Warning: FC-13 micelles (~32 kDa) may concentrate if the MWCO is too low (e.g., 10 kDa). Use 50-100 kDa MWCO carefully, or account for detergent concentration increase.

Visualizing the Solubilization Workflow

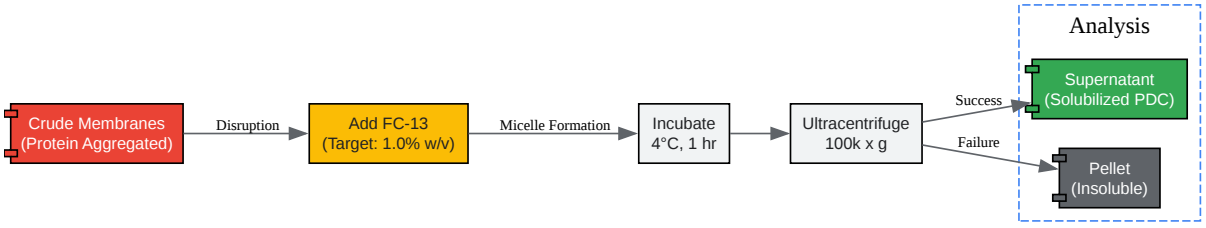

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Figure 2: Decision tree for Fos-Choline-13 solubilization screening. Success is defined by the partitioning of the target protein into the supernatant phase.

Handling and Stability

- Storage: Powder should be stored at -20°C under desiccated conditions. Solutions (10% w/v) are stable at 4°C for < 2 weeks but hydrolysis is minimal compared to DDM/LMNG.
- Hydroscopicity: Fos-Cholines are hygroscopic. Allow the bottle to warm to room temperature before opening to prevent moisture condensation, which alters weight-based calculations.

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- To cite this document: BenchChem. [Technical Guide: Fos-Choline-13 (n-Tridecylphosphocholine)[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6361440#fos-choline-13-cas-number-85775-42-4-specifications]

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